

# 2,4-Difluoroaniline melting point and boiling point

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## Compound of Interest

Compound Name: 2,4-Difluoroaniline

Cat. No.: B146603

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## An In-depth Technical Guide to the Physicochemical Properties of 2,4-Difluoroaniline

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical intermediates is fundamental. **2,4-Difluoroaniline**, a key building block in the synthesis of pharmaceuticals and agrochemicals, is no exception.<sup>[1]</sup> This technical guide provides a detailed overview of its melting and boiling points, supported by experimental protocols and a logical workflow diagram.

## Physicochemical Data of 2,4-Difluoroaniline

**2,4-Difluoroaniline** (CAS No. 367-25-9) is typically a colorless to light brown liquid at room temperature.<sup>[1][2]</sup> Its key physical properties are summarized below.

Property	Value	Conditions	Source
Melting Point	-7.5 °C	(lit.)	[3][4][5][6]
18.5 °F	[7]		
Boiling Point	170 °C	753 mmHg	[3][5][6]
169.5-170 °C	753 mmHg	[4]	
338 °F	753 mmHg	[7]	
Density	1.268 g/mL	25 °C	[3][5]
Refractive Index	1.506	n <sub>20</sub> /D	[3][5]

## Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is crucial for verifying the purity of **2,4-Difluoroaniline**. The following are standard laboratory methodologies.

### Melting Point Determination via Capillary Method

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For compounds like **2,4-Difluoroaniline**, which is a liquid at room temperature, this determination requires sub-ambient temperature control.

Methodology:

- **Sample Preparation:** A small sample of **2,4-Difluoroaniline** is frozen. A small amount of the frozen, powdered solid is introduced into a capillary tube, which is sealed at one end.[8] The tube is tapped gently to pack the sample to a height of 1-2 mm.[9]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[9]
- **Cooling:** This assembly is placed in a cooling bath (e.g., an ethanol/dry ice bath) within a melting point apparatus. The bath is allowed to cool well below the expected melting point.

- **Heating and Observation:** The bath is then heated slowly and steadily, with constant stirring to ensure uniform temperature distribution.<sup>[9]</sup>
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample becomes a clear liquid. The melting point range is reported as T1-T2. A narrow range (e.g., 0.5-1.0 °C) is indicative of a pure compound.<sup>[9]</sup>

## Boiling Point Determination via Thiele Tube Method

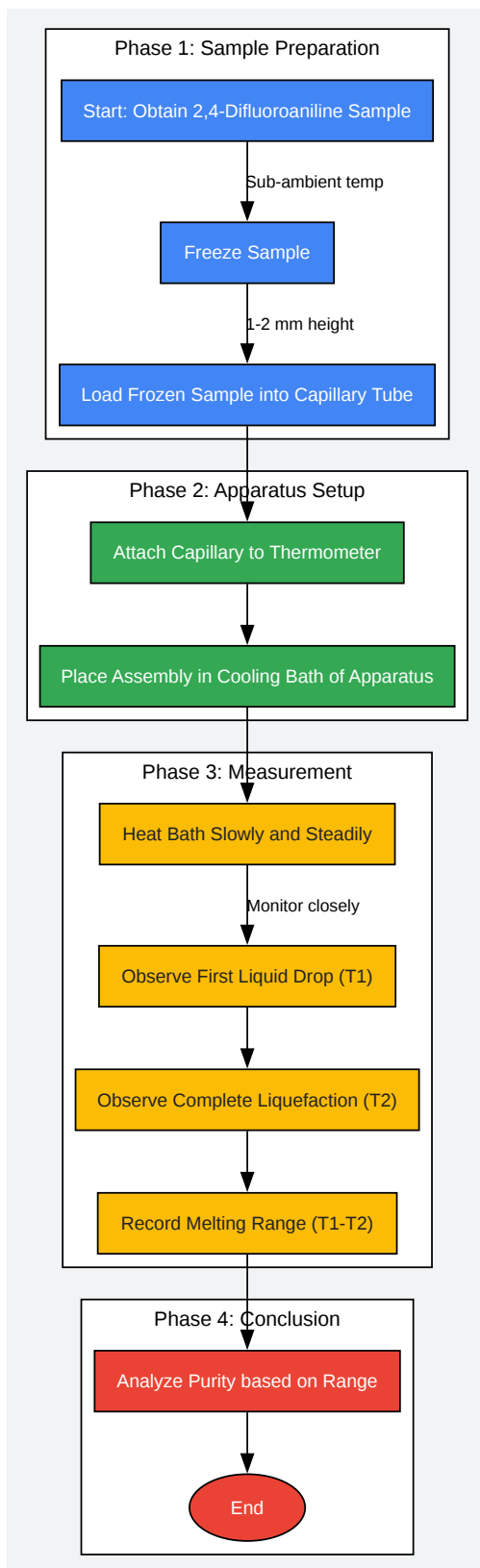
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[10]</sup>

Methodology:

- **Sample Preparation:** Approximately 0.5 mL of **2,4-Difluoroaniline** is placed into a small test tube (e.g., a Durham tube).<sup>[11]</sup>
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.<sup>[10]</sup>
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is secured in a Thiele tube containing a high-boiling point liquid like mineral oil. The setup should ensure the sample is evenly heated.<sup>[10][11]</sup>
- **Heating:** The side arm of the Thiele tube is gently and continuously heated.<sup>[11]</sup> As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles.
- **Observation:** Heating continues until a continuous and rapid stream of bubbles emerges from the tip of the inverted capillary tube.<sup>[10][11]</sup> At this point, the heat source is removed.
- **Data Recording:** The liquid begins to cool. The boiling point is the temperature at which the bubble stream stops and the liquid is drawn back into the capillary tube.<sup>[10]</sup> The atmospheric pressure should also be recorded.

## Visualized Experimental Workflow

To clarify the logical progression of determining the melting point, the following workflow diagram is provided.



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Caption: Workflow for Melting Point Determination.

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